

A Comprehensive Technical Guide to 4-Methylcatechol-d3: Physical Characteristics and Stability

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Compound of Interest

Compound Name: **4-Methylcatechol-d3**

Cat. No.: **B12398623**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **4-Methylcatechol-d3**, a deuterated analog of 4-Methylcatechol. Given the limited specific data on the deuterated form, this guide also extensively references the properties of the more widely studied 4-Methylcatechol, as its characteristics are closely comparable. This document is intended to be a valuable resource for researchers utilizing **4-Methylcatechol-d3** in drug development and various scientific investigations.

Core Physical and Chemical Properties

4-Methylcatechol-d3, also known as 4-(trideuteriomethyl)benzene-1,2-diol, is a synthetic, stable isotope-labeled version of 4-Methylcatechol. The primary difference between the two is the substitution of three hydrogen atoms with deuterium on the methyl group, resulting in a higher molecular weight. This isotopic labeling is particularly useful in tracer studies and metabolic research.

Quantitative Data Summary

The physical and chemical data for **4-Methylcatechol-d3** and its non-deuterated counterpart are summarized in the tables below for easy comparison.

Table 1: General Properties

Property	4-Methylcatechol-d3	4-Methylcatechol
IUPAC Name	4-(trideuteriomethyl)benzene-1,2-diol[1]	4-methylbenzene-1,2-diol[2]
Synonyms	4-methyl-d3-catechol, Homocatechol-d3	Homocatechol, 3,4-Dihydroxytoluene[2][3]
CAS Number	83719-41-9[4]	452-86-8[2]
Molecular Formula	C ₇ H ₅ D ₃ O ₂ [4]	C ₇ H ₈ O ₂ [2]
Appearance	White to off-white or light brown solid/crystalline powder[2][5][6]	White to cream to brown or pale pink to pale gray crystals, powder, or flakes[7][8]

Table 2: Physical Properties

Property	4-Methylcatechol-d3	4-Methylcatechol
Molecular Weight	127.16 g/mol [1][4]	124.14 g/mol [2][3]
Melting Point	Not explicitly found, but expected to be very similar to 4-Methylcatechol.	62 - 70 °C[7][8]
Boiling Point	Not explicitly found, but expected to be very similar to 4-Methylcatechol.	251 °C at 760 mmHg[5][9]
Density	Not explicitly found, but expected to be slightly higher than 4-Methylcatechol.	~1.129 g/mL at 25 °C[5][10]
Vapor Pressure	Not explicitly found.	0.0028 mmHg[2]

Table 3: Solubility Data

Solvent	4-Methylcatechol-d3 Solubility	4-Methylcatechol Solubility
Water	Soluble	Soluble[11] (approx. 18.4 mg/mL[11], 5 mg/mL in PBS pH 7.2[12])
DMSO	Soluble	Soluble (approx. 20-100 mg/mL)[3][11][12][13]
Ethanol	Soluble	Soluble (approx. 3-22.1 mg/mL)[11][12]
Dimethylformamide (DMF)	Soluble	Soluble (approx. 25 mg/mL)[12]
Methanol	Soluble	Soluble

Stability and Storage

4-Methylcatechol and its deuterated analog are generally stable under normal conditions but exhibit sensitivity to environmental factors.

- **Light and Air Sensitivity:** The compound may turn yellow or form a colored precipitate upon exposure to light and air.
- **Incompatibilities:** It is incompatible with strong oxidizing agents, strong bases, and certain metals like aluminum, copper, and brass alloys.[14] Phenols can react exothermically with bases and can be rapidly nitrated by even dilute nitric acid, which can lead to explosive compounds.[14]
- **Hazardous Decomposition:** When heated to decomposition, it may emit carbon monoxide and carbon dioxide.

Recommended Storage: For long-term stability, **4-Methylcatechol-d3** should be stored at -20°C.[3][4] Vials should be kept tightly sealed in a dry and well-ventilated place. Aqueous solutions are not recommended for storage for more than one day.[12]

Experimental Protocols

Melting Point Determination

Objective: To determine the melting point range of **4-Methylcatechol-d3** as an indicator of purity.

Methodology:

- A small, dry sample of **4-Methylcatechol-d3** is finely powdered.
- The powdered sample is packed into a capillary tube to a height of approximately 2-3 mm.
- The capillary tube is placed in a melting point apparatus (e.g., a DigiMelt unit).
- The sample is heated at a steady rate (e.g., 2 °C/min) for a precise measurement, especially when approaching the expected melting point.[15]
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[15]
- A narrow melting range is indicative of a pure compound.[15]

Solution Preparation for In Vitro and In Vivo Studies

Objective: To prepare a stock solution of **4-Methylcatechol-d3** for experimental use.

Methodology for Organic Solvents:

- **4-Methylcatechol-d3** is supplied as a solid.[12]
- To prepare a stock solution, dissolve the solid in an organic solvent of choice, such as DMSO, ethanol, or DMF.[12] It is recommended to purge the solvent with an inert gas.[12]
- For example, to create a 10 mM stock solution in DMSO, dissolve 1.2716 mg of **4-Methylcatechol-d3** in 1 mL of DMSO.

- For biological experiments, further dilutions can be made into aqueous buffers or isotonic saline.[\[12\]](#) Ensure the final concentration of the organic solvent is low enough to not cause physiological effects.[\[12\]](#)

Methodology for Aqueous Solutions:

- Organic solvent-free aqueous solutions can be prepared by directly dissolving the solid in aqueous buffers, such as PBS (pH 7.2).[\[12\]](#)
- As previously noted, aqueous solutions should be freshly prepared and are not recommended for storage beyond one day.[\[12\]](#)

Thermogravimetric Analysis (TGA) for Stability Assessment

Objective: To assess the thermal stability of **4-Methylcatechol-d3**.

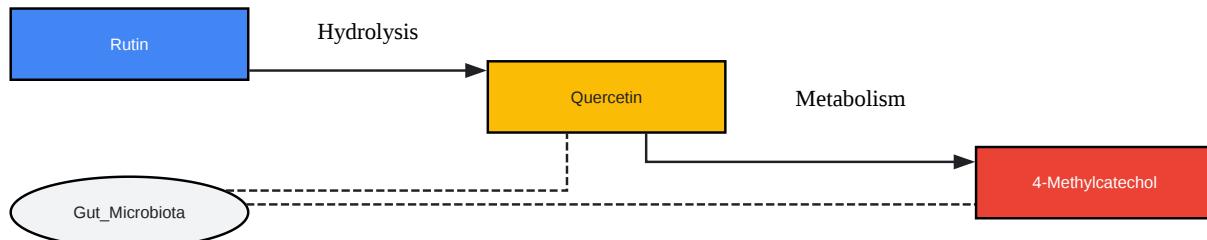
Methodology:

- A small, precisely weighed sample of **4-Methylcatechol-d3** is placed in a TGA crucible.
- The sample is heated in the TGA instrument under a controlled atmosphere (e.g., nitrogen) at a constant heating rate (e.g., 10 °C/min).[\[16\]](#)
- The weight of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve plots the percentage of weight loss against temperature, indicating the temperatures at which the compound degrades.[\[17\]](#)

Biological Context and Signaling

4-Methylcatechol is a known metabolite of flavonoids such as quercetin and rutin, formed by the action of gut microbiota.[\[12\]](#)[\[18\]](#) It has demonstrated various biological activities, including antiplatelet effects, which are more potent than those of its parent flavonoids.[\[19\]](#) Studies have shown that 4-Methylcatechol can induce apoptosis in melanoma cells through oxidative stress and influence neuronal cells by inducing nerve growth factor.[\[3\]](#)[\[20\]](#)

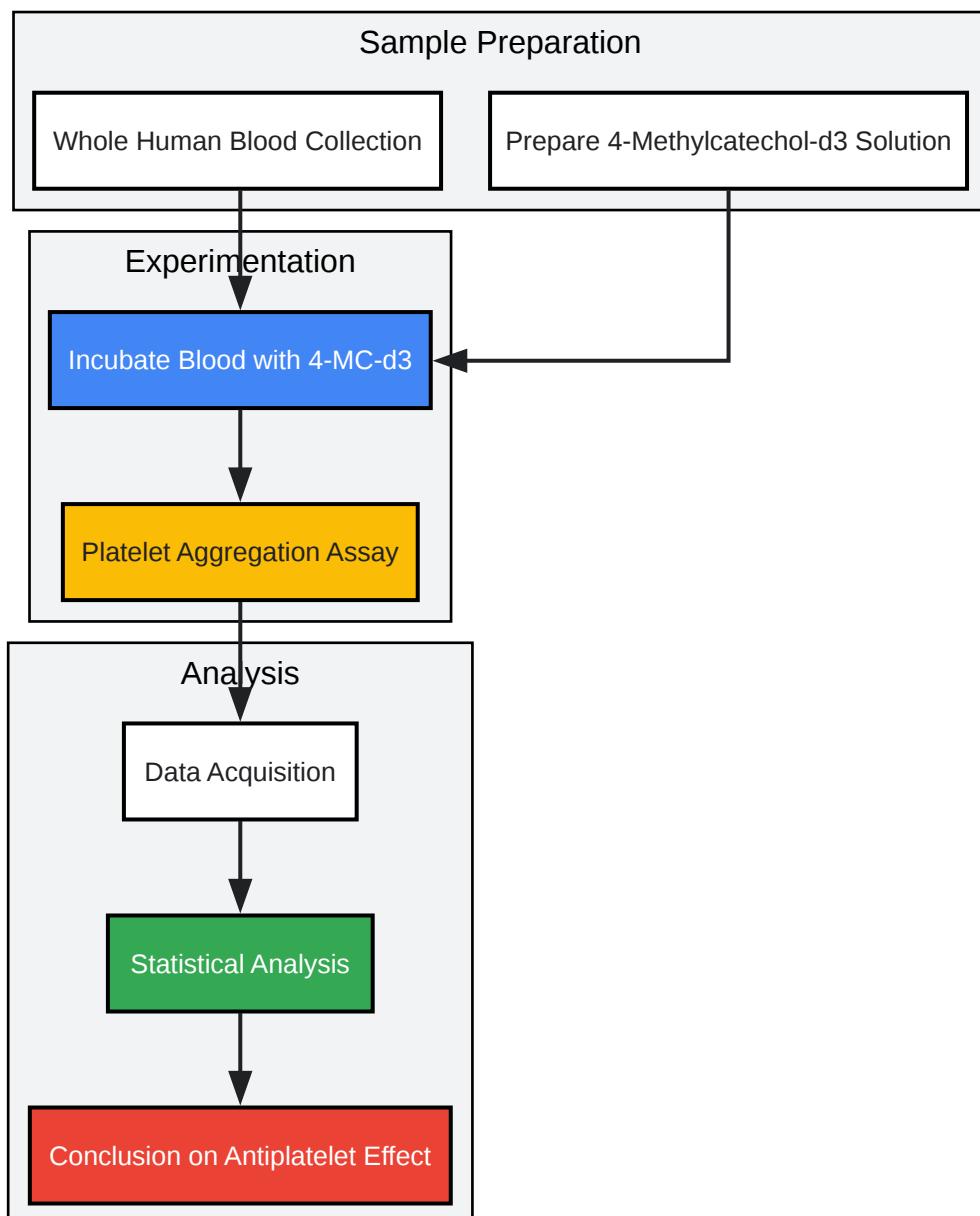
Metabolic Pathway of 4-Methylcatechol from Rutin



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Caption: Metabolic conversion of Rutin to 4-Methylcatechol by gut microbiota.

Experimental Workflow for Assessing Antiplatelet Activity

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Caption: Workflow for evaluating the antiplatelet effect of **4-Methylcatechol-d3**.

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